

(-)-phaselic acid molecular weight and formula

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Compound of Interest		
Compound Name:	Phaselic acid, (-)-	
Cat. No.:	B12773851	Get Quote

An In-Depth Technical Guide to (-)-Phaseic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of (-)-phaselic acid, focusing on the well-researched terpenoid plant hormone, a catabolite of abscisic acid. It is important to note that the name "phaselic acid" has been associated with two distinct chemical entities. This document will primarily focus on the C15H20O5 compound due to the extensive body of research available, while also clarifying the distinction from the C13H12O8 compound.

Nomenclature Clarification

The term "(-)-phaselic acid" can be ambiguous and has been used to refer to two different natural products:

- (-)-Phaseic acid (C15H20O5): A terpenoid and a major catabolite of the plant hormone abscisic acid (ABA). This compound is the primary subject of this guide and is often referred to simply as phaseic acid.
- Phaselic acid (C13H12O8): A hydroxycinnamic acid derivative, also known as phaseolic acid.[1]

To avoid confusion, this guide will use the name (-)-phaseic acid when referring to the C15H20O5 compound.

Core Molecular Information



(-)-Phaseic acid is a sesquiterpenoid derived from the oxidative degradation of abscisic acid.[2] It plays a significant role in plant physiology, particularly in stress responses and developmental processes.[2][3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C15H20O5	[4]
Molecular Weight	280.32 g/mol	[4]
IUPAC Name	(2Z,4E)-5-[(1R,5R,8S)-8- hydroxy-1,5-dimethyl-3-oxo-6- oxabicyclo[3.2.1]octan-8-yl]-3- methylpenta-2,4-dienoic acid	[4]
CAS Number	24394-14-7	[2]

Biosynthesis of (-)-Phaseic Acid

(-)-Phaseic acid is not synthesized de novo but is rather a product of abscisic acid catabolism. The primary pathway involves the hydroxylation of ABA.

The biosynthesis of abscisic acid begins with isoprene units, leading to the formation of carotenoid precursors.[2] Through a series of enzymatic steps, xanthoxin is produced and then converted to abscisic acid.[2] The catabolism of ABA to (-)-phaseic acid is a critical step in regulating ABA levels within the plant.[2][3]

The key enzymatic step is the 8'-hydroxylation of abscisic acid, catalyzed by the cytochrome P450 monooxygenase, CYP707A.[3] This reaction produces an unstable intermediate, 8'-hydroxy-ABA, which spontaneously isomerizes to form (-)-phaseic acid.[3] This is the main catabolic pathway for ABA.[3]



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Biosynthesis of (-)-Phaseic Acid from Abscisic Acid.

Biological Activity and Signaling Pathways In Plants

In the realm of plant biology, (-)-phaseic acid is recognized as a plant hormone, although with generally reduced biological activity compared to its precursor, ABA.[3] Its primary role is associated with the regulation of ABA levels, thereby influencing processes such as seed dormancy, germination, and responses to environmental stressors like drought and salinity.[2] [5] While considered a degradation product, some studies suggest that phaseic acid may have its own distinct biological functions.[2] It has been observed to have ABA-like effects in certain tissues and can activate a subset of ABA receptors (PYR/PYL).[6][7]

In Animals

Recent research has unexpectedly identified the presence of naturally occurring (-)-phaseic acid in the brains of mice and rats.[5] It appears to be endogenously produced, as dietary intake from standard rodent food is very low.[5] Studies have shown that (-)-phaseic acid can protect cultured cortical neurons from glutamate-induced toxicity by reversibly inhibiting glutamate receptors.[5] Following a stroke induced by middle cerebral artery occlusion, a significant increase in (-)-phaseic acid was observed in the cerebrospinal fluid, suggesting a potential protective role in response to ischemic brain injury.[5]

Experimental Protocols Detection and Quantification

The analysis of (-)-phaseic acid in biological samples is typically performed using liquid chromatography-mass spectrometry (LC-MS) based methods.

Ultra-Performance Liquid Chromatography/Tandem Mass Spectrometry (UPLC/MS/MS):

This is a highly sensitive and specific method for the quantification of (-)-phaseic acid and other ABA metabolites.

• Sample Preparation: Biological tissues (e.g., brain tissue, plant leaves) are homogenized and extracted with a suitable solvent, often an acidified methanol or acetone solution. The



extract is then purified, typically by solid-phase extraction (SPE), to remove interfering substances.

- Chromatographic Separation: The purified extract is injected into a UPLC system equipped with a C18 column. A gradient elution with solvents such as water and acetonitrile, both containing a small amount of formic acid to improve ionization, is used to separate the analytes.
- Mass Spectrometric Detection: The eluent from the UPLC is introduced into a tandem mass spectrometer, usually operating in negative ion electrospray ionization (ESI-) mode. Multiple Reaction Monitoring (MRM) is employed for quantification, using specific precursor-toproduct ion transitions for (-)-phaseic acid and an internal standard (e.g., deuterated phaseic acid).[8]

Chiral Chromatography:

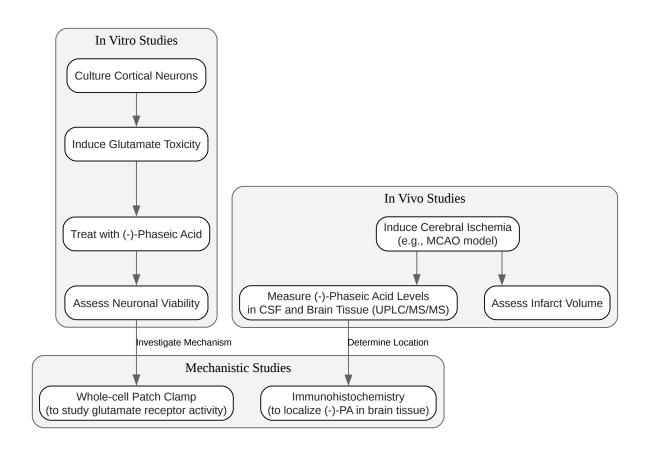
To differentiate between the natural (-)-phaseic acid and its unnatural enantiomer, (+)-phaseic acid, chiral chromatography is necessary. This technique utilizes a chiral stationary phase to separate the enantiomers, which can then be detected by mass spectrometry.[5]

Immunostaining

Immunohistochemistry can be utilized to visualize the localization of (-)-phaseic acid within tissues. This involves using a specific primary antibody that recognizes (-)-phaseic acid, followed by a fluorescently labeled secondary antibody for detection via microscopy.[5] This method has been used to show the presence of (-)-phaseic acid in cerebral vascular endothelial cells.[5]

Logical Workflow for Investigating (-)-Phaseic Acid's Neuroprotective Effects





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Experimental workflow for studying (-)-phaseic acid.

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